

Structural Confirmation Guide: 4,4-Difluoro-1-phenylcyclohexan-1-amine

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Compound of Interest

Compound Name: 4,4-Difluoro-1-phenylcyclohexan-1-amine

CAS No.: 1894343-04-4

Cat. No.: B3112463

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Executive Summary & Strategic Context

Target Molecule: **4,4-Difluoro-1-phenylcyclohexan-1-amine** Molecular Formula: C₁₂H₁₅F₂N
Exact Mass: 211.12 Key Structural Challenges: Quaternary carbon (C1), gem-difluoro moiety (C4), and conformational locking.^[1]

In medicinal chemistry, the gem-difluoro group is a high-value bioisostere for carbonyls or methylenes, offering metabolic stability and lipophilicity modulation.^[1] However, structurally confirming **4,4-difluoro-1-phenylcyclohexan-1-amine** presents a unique analytical paradox:

- **The Quaternary Blind Spot:** The C1 position lacks protons, rendering standard H NMR connectivity (COSY/TOCSY) blind at the critical junction between the phenyl ring and the cyclohexane core.
- **The Conformational Lock:** The bulky phenyl group at C1 typically anchors the cyclohexane ring into a rigid chair conformation, making the geminal fluorines at C4 magnetically non-equivalent (diastereotopic).

This guide moves beyond basic characterization, establishing a Self-Validating Analytical Protocol (SVAP) that triangulates data from

¹H NMR,

¹³C NMR, and 2D HMBC to definitively prove the structure without reliance on X-ray crystallography (though X-ray remains the ultimate arbiter).

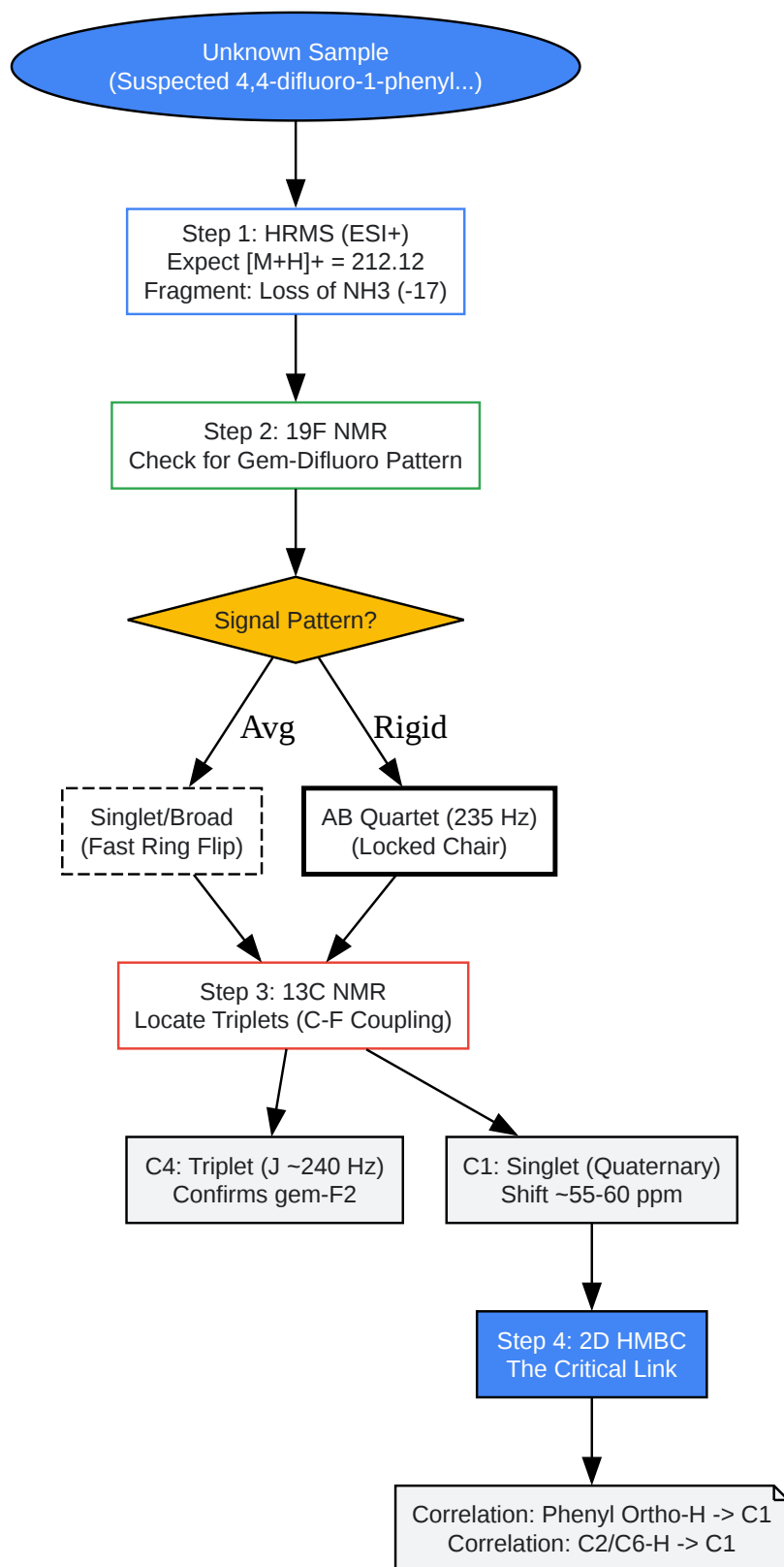
Comparative Analytical Matrix

We evaluate three tiers of structural confirmation. For a definitive release of this compound in a drug discovery campaign, Tier 3 is the minimum requirement.

Feature	Tier 1: Routine (Inadequate)	Tier 2: Advanced (Recommended)	Tier 3: Definitive (Gold Standard)
Technique	1D ¹ H NMR + LC-MS	1D (¹ H, ¹³ C, ¹⁹ F) + 2D (HMBC, HSQC)	Single Crystal X-Ray Diffraction (XRD)
Connectivity	Inferential. ^[1] Cannot prove Phenyl- Cyclohexane bond. ^[1]	Definitive. HMBC links Phenyl protons to C1. ^[1]	Absolute. Direct atom mapping. ^[1]
F-Regiochemistry	Ambiguous. Confirms F presence, not location.	Precise. C splitting patterns map F to C4.	Absolute. 3D spatial resolution. ^[1]
Conformation	Invisible. ^[1]	Visible. ¹⁹ F coupling constants reveal chair lock.	Frozen. Solid-state conformation. ^[1]
Throughput	High (10 mins)	Medium (2-4 hours)	Low (Days/Weeks)

The Structural Logic (Visualized)

The following diagram illustrates the logical flow for confirming the connectivity of the quaternary center and the difluoro position.



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Caption: Logical workflow for structural confirmation. The ^{19}F AB system and HMBC correlations are the critical "Go/No-Go" decision points.

Detailed Experimental Protocols

Synthesis Context (Source of the Sample)

To understand the impurities you might see, note that this compound is typically synthesized via Grignard addition to a Ketimine or Strecker-type reaction starting from commercially available 4,4-difluorocyclohexanone.^[1]

- Common Impurity:^[1] Non-fluorinated analogues (if starting material impure) or elimination products (cyclohexenyl species) if the workup was too acidic.

Analytical Protocol (The "Tier 2" Standard)

Sample Preparation:

- Dissolve 10-15 mg of the amine (free base or HCl salt) in 0.6 mL DMSO- d_6 .^[1]
 - Why DMSO? Chloroform () can sometimes cause salt formation with amines or obscure signals. DMSO ensures solubility and separates the NH_2 protons (often visible as a broad singlet) from the aromatic region.
- Instrument: Minimum 400 MHz (for ^1H), ideally 500+ MHz for clear resolution of ^{13}C multiplets.

Experiment A:

^1H NMR (The Conformation Check)

- Parameter: Proton-decoupled (

F{

H}).

- Expected Result:
 - Due to the bulky phenyl group at C1, the ring is likely locked in a chair conformation with the Phenyl equatorial and Amine axial (or vice-versa depending on synthesis).
 - Observation: You will likely see an AB Quartet (two doublets) centered around -90 to -100 ppm.^[1]
 - Coupling: The geminal coupling constant () will be massive: ~230–240 Hz.
 - Note: If the spectrum shows a single broad peak, the ring is flipping at room temperature. Cool the sample to -40°C to resolve the AB system.

Experiment B:

C NMR (The Regio-Locator)

This is the most diagnostic 1D experiment. Look for the "Triplet Cascade":

Carbon Position	Multiplicity	Coupling Constant ()	Chemical Shift ()	Interpretation
C4 (CF ₂)	Triplet	~240 Hz ()	~120-124 ppm	Direct attachment of two Fluorines. [1]
C3 / C5	Triplet	~25 Hz ()	~30-35 ppm	Adjacent to CF ₂ group. [1]
C2 / C6	Broad/Singlet	< 5 Hz ()	~30-35 ppm	Distal to CF ₂ . [1]
C1 (Quaternary)	Singlet	N/A	~55-60 ppm	Crucial: No splitting by F (too far). [1]

Experiment C: 2D HMBC (The Bridge)

This experiment confirms the Phenyl is attached to the same carbon as the Amine and the Cyclohexane ring.

- Setup: Optimize for Long-Range Coupling (Hz).
- Target Correlation: Look for the Ortho-protons of the Phenyl ring (typically roughly doublet, ~7.5 ppm).
- Verification: These Ortho-protons must show a strong cross-peak to the C1 Singlet (~55-60 ppm) identified in the C spectrum.[\[1\]](#)
- Self-Validation: If the Phenyl H's correlate to a CH (methine) instead of a quaternary C, you have synthesized the wrong molecule (likely reduction of the imine instead of addition).

Structural Confirmation Data Sheet

When publishing or filing a report, summarize the data as follows (values are estimated based on analogous gem-difluoro cyclohexyl systems [1, 2]):

Compound: **4,4-Difluoro-1-phenylcyclohexan-1-amine** Solvent: DMSO-d₆ Field Strength: 500 MHz[1]

- H NMR:

7.55–7.45 (m, 2H, Ph-o), 7.38–7.28 (m, 3H, Ph-m,p), 2.40–2.10 (m, 4H, H2/H6), 2.05–1.85 (m, 4H, H3/H5), 1.80 (br s, 2H, NH₂).[1]

- C NMR:

148.5 (Ph-ipso), 128.8 (Ph), 127.2 (Ph), 125.5 (Ph), 122.5 (t, Hz, C4), 56.2 (s, C1), 32.1 (t, Hz, C3/C5), 28.5 (s, C2/C6).[1]

- F NMR:

-96.5 (d, Hz, 1F), -101.2 (d, Hz, 1F).[1] (Assuming locked conformation).

- HRMS (ESI): Calc for C₁₂H₁₆F₂N [M+H]⁺: 212.1249. Found: 212.1252.[1]

Troubleshooting & Causality

Issue: "I see extra peaks in the F NMR."

- Cause: Rotamers or slow ring flipping.[1]
- Fix: Run Variable Temperature (VT) NMR. Heating to 80°C usually coalesces the signals into a sharp singlet (or triplet if H-coupled) by forcing rapid ring inversion.

Issue: "The C1 carbon signal is missing."

- Cause: Quaternary carbons have long relaxation times ().[\[1\]](#)

- Fix: Increase the relaxation delay () to 3–5 seconds in your C experiment or acquire more scans.

Issue: "Is it the Free Base or the Salt?"

- Check: Look at the Chemical Shift of C1. In the HCl salt, the amine is protonated (), which exerts an inductive effect, shifting C1 slightly upfield and broadening the protons in H NMR.

References

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